

# Henatinib investigational drug status

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Henatinib

CAS No.: 1239269-51-2

Cat. No.: S548092

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## Henatinib Technical Overview

Property	Description
Drug Name	Henatinib (also referred to as Henatinib Maleate for the salt form) [1] [2]
Modality	Small Molecule [1]
Status	<b>Discontinued</b> (Phase I) [2]
Investigated Indication	Advanced Solid Cancers / Advanced Malignant Neoplasm [1]
Latest Phase	Phase I (status: Terminated) [1]
Mechanism of Action	VEGFR antagonist (Vascular Endothelial Growth Factor Receptor antagonist) [2]
Chemical Formula	C <sub>29</sub> H <sub>33</sub> FN <sub>4</sub> O <sub>8</sub> (for Henatinib Maleate) [2]

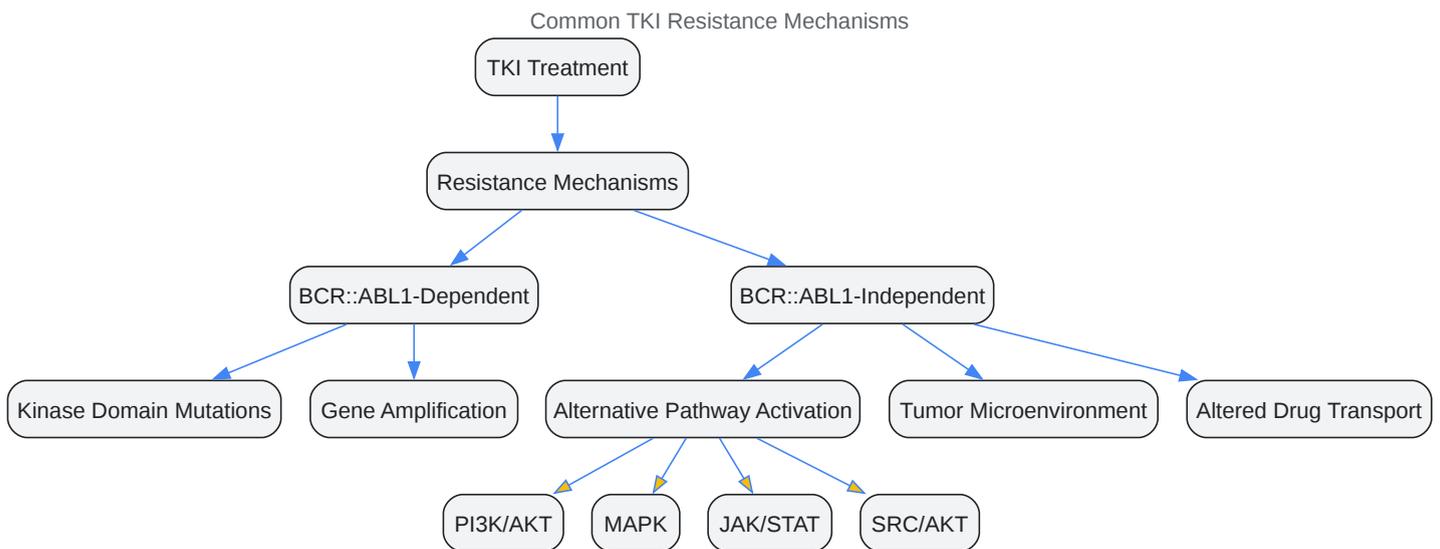
## Detailed Chemical and Pharmacological Profile

The table below consolidates the key chemical identifiers and structural information for **Henatinib**.

Category	Details
<b>Chemical Identifiers</b>   <b>CAS Registry (Free base):</b> 1239269-51-2 [1] <b>CAS Registry (Maleate):</b> 1239269-52-3 [2] <b>InChIKey (Maleate):</b> UGVGACHPGHZDMO-LMERLFCISA-N [2]     <b>Molecular Properties</b>   <b>Average Mass:</b> 468.529 g/mol [1] <b>Formula (Free base):</b> C <sub>25</sub> H <sub>29</sub> FN <sub>4</sub> O <sub>4</sub> [1] <b>Classification:</b> Pyrroloazepines (organic compound) [1]     <b>Pharmacological Data</b>   Publicly available data on pharmacodynamics, absorption, distribution, metabolism, and excretion (ADME) for <b>Henatinib</b> is currently not available [1].	

## TKI Resistance Mechanisms and Research Context

Although specific resistance data for **Henatinib** is unavailable, understanding general Tyrosine Kinase Inhibitor (TKI) resistance is crucial for oncology drug development. The following diagram outlines common pathways through which resistance to drugs like VEGFR inhibitors can emerge.



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Overview of key resistance pathways to tyrosine kinase inhibitors, highlighting both dependent and independent mechanisms [3] [4] [5].

## Guidance for Further Research and Development

For researchers continuing work in this field, here are key areas of focus based on current oncology drug development trends:

- **Overcoming TKI Resistance:** Future drug development should account for resistance mechanisms. Promising strategies include developing **allosteric inhibitors** (e.g., Asciminib) that bind outside the ATP-pocket and **combination therapies** targeting both primary and alternative pathways [3] [4].
- **Advanced Clinical Trial Designs:** Utilizing **master protocols** allows for simultaneous evaluation of multiple investigational drugs or disease populations within a single trial infrastructure, significantly accelerating oncology drug development [6].
- **Therapeutic Drug Monitoring (TDM):** For future TKIs, implementing TDM using advanced techniques like **high-resolution mass spectrometry (HRMS)** is critical to manage inter-individual variability, optimize efficacy, and minimize toxicity [7].

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## References

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To cite this document: Smolecule. [Henatinib investigational drug status]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548092#henatinib-investigational-drug-status]

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